Applications of ADAM17 (TACE) in Drug Discovery: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Adam II*
CAS No.:	*204864-54-0*
Cat. No.:	*B1680247*

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A Note on Nomenclature: The initial request specified "**Adam II**." Based on the context of drug discovery, signaling pathways, and experimental protocols, it is highly probable that the intended subject was ADAM17, also known as TACE (Tumor Necrosis Factor-α Converting Enzyme). The following application notes and protocols are based on this assumption, as ADAM17 is a significant and well-researched target in the field.

Introduction

A Disintegrin and Metalloproteinase 17 (ADAM17), is a transmembrane protease that plays a pivotal role in a process called "ectodomain shedding."[1] This process involves the cleavage and release of the extracellular portions of various membrane-bound proteins, including cytokines, growth factors, and their receptors.[1][2] With over 80 known substrates, ADAM17 is a critical regulator of numerous physiological and pathological processes.[1][3] Its dysregulation has been implicated in a wide range of diseases, most notably cancer and inflammatory disorders, making it a prime therapeutic target for drug discovery.[4][5]

In oncology, ADAM17 promotes tumor growth, proliferation, invasion, and metastasis by shedding ligands of the Epidermal Growth Factor Receptor (EGFR) and activating pathways

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like Notch signaling.[3][6] In inflammatory diseases such as rheumatoid arthritis and inflammatory bowel disease, ADAM17 mediates the release of pro-inflammatory cytokines like Tumor Necrosis Factor-α (TNF-α) and Interleukin-6 Receptor (IL-6R), driving chronic inflammation.[5][7][8] Consequently, the development of selective ADAM17 inhibitors is a highly active area of research.

These application notes provide an overview of the role of ADAM17 in drug discovery and detailed protocols for key assays used to identify and characterize ADAM17 inhibitors.

Applications in Drug Discovery

The primary application of targeting ADAM17 in drug discovery is the development of inhibitors to modulate its enzymatic activity. These inhibitors have therapeutic potential in several key areas:

- Oncology: ADAM17 inhibitors are being investigated to block the activation of oncogenic signaling pathways, thereby inhibiting tumor growth and metastasis.[4][6] They may also play a role in overcoming resistance to conventional cancer therapies.[4]
- Inflammatory and Autoimmune Diseases: By preventing the release of pro-inflammatory cytokines, ADAM17 inhibitors offer a promising therapeutic strategy for conditions like rheumatoid arthritis, psoriasis, and inflammatory bowel disease.[5][7][9]
- Fibrotic Diseases: Recent research has linked ADAM17 to the epithelial-mesenchymal transition (EMT), a key process in the development of tissue fibrosis.[3][5] This opens up possibilities for ADAM17 inhibitors in treating fibrotic conditions.

Quantitative Data: ADAM17 Inhibitors

A variety of small molecule inhibitors targeting ADAM17 have been developed. The following table summarizes the half-maximal inhibitory concentrations (IC50) for a selection of these compounds against ADAM17 and, where available, the related metalloproteinase ADAM10 for selectivity comparison.

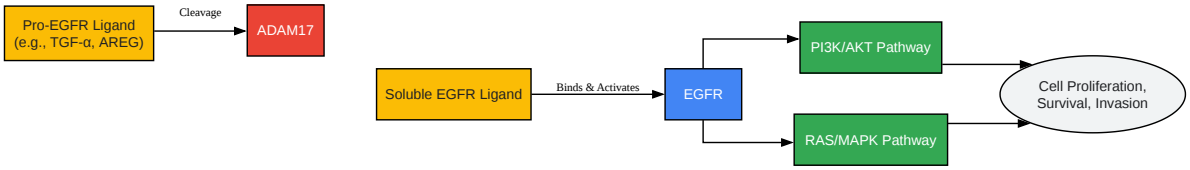
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Inhibitor	ADAM17 IC50 (nM)	ADAM10 IC50 (nM)	Notes
Compound 1	12	>10000	Highly selective for ADAM17.[10]
Compound 2	4	950	Selective for ADAM17 over ADAM10.[10]
FLF-15	10.43	-	A novel inhibitor studied in hepatocellular carcinoma.[1]
SN-4	3,220 (3.22 µM)	-	Dithiol-based inhibitor; slightly more potent than Marimastat in a cell-based TNF-α cleavage assay.[11]
Marimastat	-	-	A broad-spectrum metalloproteinase inhibitor often used as a control. In a cell-based assay, 10 µM inhibited TNF-α cleavage by 30-50%.[12]
Compound 17	-	-	Inhibited TNF-α shedding in a cell-based assay with an IC50 of ~100 µM.[12]
Compound 19	-	-	Inhibited TNF-α shedding in a cell-based assay with an IC50 of ~28 µM.[12]

Signaling Pathways Involving ADAM17

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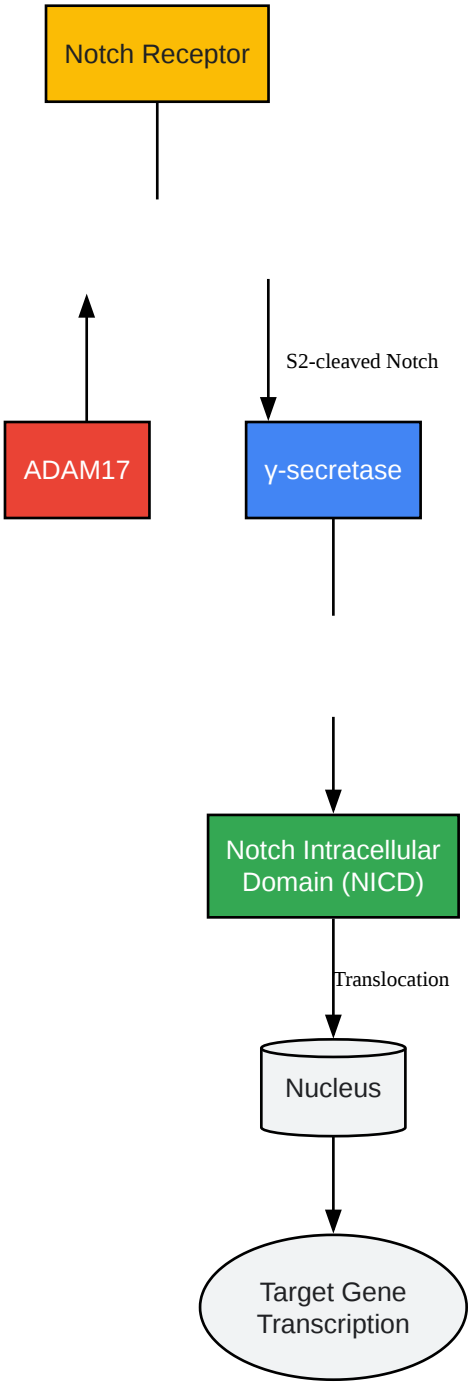
ADAM17 is a key node in several critical signaling pathways. Understanding these pathways is essential for elucidating the mechanism of action of ADAM17 inhibitors.



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ADAM17-mediated EGFR signaling pathway.

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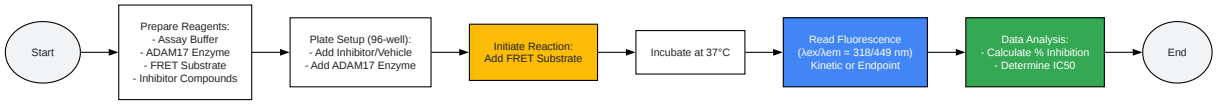
ADAM17 in the Notch signaling pathway.

Experimental Protocols

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Protocol 1: In Vitro ADAM17 Inhibitor Screening using a Fluorogenic Assay

This protocol describes a high-throughput screening assay to identify potential inhibitors of ADAM17 using a fluorogenic substrate.



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Workflow for a FRET-based ADAM17 inhibitor screen.

Materials:

- Recombinant human ADAM17 enzyme[13]
- ADAM17 fluorogenic substrate (e.g., based on a TNF-α cleavage sequence with a FRET pair)[13]
- Assay Buffer (e.g., 50 mM Tris, pH 9.0)
- Test compounds (inhibitors) dissolved in DMSO
- 96-well black microplate
- Fluorescence plate reader

Procedure:

- Reagent Preparation:
  - Prepare the assay buffer. Note: It is critical that the assay solution does not contain salt, as it can inhibit ADAM17 activity.

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- Dilute the ADAM17 enzyme to the desired concentration (e.g., 0.2 ng/µL) in cold assay buffer. Keep on ice.
- Dilute the fluorogenic substrate to the working concentration (e.g., 20 µM) in the assay buffer.
- Prepare serial dilutions of the test compounds in assay buffer. Ensure the final DMSO concentration in the assay does not exceed 1%.[14]

- Assay Protocol (96-well plate format):
  - Add 5 µL of the diluted test inhibitor or vehicle (DMSO in assay buffer) to the appropriate wells.
  - Add 20 µL of diluted ADAM17 enzyme solution to all wells except the "blank" or "no enzyme" controls. For blank wells, add 20 µL of assay buffer.
  - Pre-incubate the plate for 10-15 minutes at room temperature to allow inhibitors to bind to the enzyme.
  - Initiate the reaction by adding 25 µL of the diluted fluorogenic substrate to all wells.
  - Immediately place the plate in a fluorescence reader pre-set to 37°C.
- Measurement:
  - Measure the fluorescence intensity kinetically over 30-60 minutes, or as a single endpoint reading after a defined incubation period. Use excitation and emission wavelengths appropriate for the FRET substrate (e.g., Ex/Em = 318/449 nm or 485/530 nm).[13][15]
- Data Analysis:
  - For each concentration of the test compound, calculate the percentage of inhibition relative to the vehicle control.
  - Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
  - Determine the IC50 value by fitting the data to a four-parameter logistic curve.

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Protocol 2: Cell-Based TNF-α Shedding Assay

This protocol measures the ability of a compound to inhibit ADAM17-mediated cleavage of its native substrate, TNF-α, from the surface of cultured cells.

Materials:

- THP-1 cells (human monocytic cell line)
- Cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Phorbol 12-myristate 13-acetate (PMA) for cell differentiation (optional)
- Lipopolysaccharide (LPS) to stimulate TNF-α production
- Test compounds (inhibitors)
- Human TNF-α ELISA kit
- 96-well cell culture plates

Procedure:

- Cell Culture and Plating:
  - Culture THP-1 cells according to standard protocols.
  - (Optional) Differentiate THP-1 monocytes into macrophage-like cells by treating with PMA (e.g., 100 ng/mL) for 24-48 hours.
  - Plate the cells in a 96-well plate at a suitable density and allow them to adhere.
- Inhibitor Treatment and Stimulation:
  - Remove the culture medium and replace it with fresh, serum-free medium containing various concentrations of the test inhibitor or vehicle (DMSO).
  - Pre-incubate the cells with the inhibitors for 1-2 hours at 37°C.

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- Stimulate the cells with LPS (e.g., 1 µg/mL) to induce the expression and shedding of TNF-α.
- Incubate for an appropriate time (e.g., 4-6 hours) at 37°C.

- Sample Collection and Analysis:
  - After incubation, carefully collect the cell culture supernatant from each well.
  - Centrifuge the supernatants to remove any cellular debris.
  - Measure the concentration of soluble TNF-α in the supernatants using a human TNF-α ELISA kit, following the manufacturer's instructions.
- Data Analysis:
  - Calculate the percentage of inhibition of TNF-α shedding for each inhibitor concentration compared to the LPS-stimulated vehicle control.
  - Determine the IC50 value by plotting the percentage of inhibition against the inhibitor concentration and fitting the data to a dose-response curve.

Conclusion

ADAM17 remains a compelling target for the development of novel therapeutics for a range of diseases driven by aberrant cell signaling and inflammation. The protocols and data presented here provide a framework for researchers to investigate the activity of ADAM17 and to screen for potent and selective inhibitors. The successful development of such inhibitors holds the promise of new treatment options for patients with cancer, autoimmune disorders, and other serious conditions.

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